An In-depth Technical Guide to (5-Bromo-2-fluorophenyl)methanethiol

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Compound of Interest

Compound Name:	*(5-Bromo-2-fluorophenyl)methanethiol*
Cat. No.:	*B13262606*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **(5-Bromo-2-fluorophenyl)methanethiol**, a key intermediate in the synthesis of various pharmaceutical compounds. The document details its chemical structure, properties, synthesis, and applications, with a focus on its role in the development of Sodium-Glucose Cotransporter 2 (SGLT2) inhibitors.

Chemical Identity and Structure

(5-Bromo-2-fluorophenyl)methanethiol is a halogenated aromatic thiol. Its structure is characterized by a benzene ring substituted with a bromine atom, a fluorine atom, and a methanethiol group.

Table 1: Chemical Identifiers and Properties

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Property	Value
IUPAC Name	(5-Bromo-2-fluorophenyl)methanethiol
Molecular Formula	C_7H_6BrFS
Molecular Weight	221.09 g/mol
CAS Number	1363380-59-9
Canonical SMILES	C1=CC(=C(C=C1Br)F)CS
InChI Key	InChI=1S/C7H6BrFS/c8-5-2-1-4(7(9)3-5)6-10/h1-3,10H,6H2

The presence of bromine and fluorine atoms on the phenyl ring, along with the reactive thiol group, makes this compound a versatile building block in organic synthesis.

Synthesis and Mechanistic Insights

The synthesis of **(5-Bromo-2-fluorophenyl)methanethiol** typically involves a multi-step process starting from a commercially available precursor. A common synthetic route is the reduction of the corresponding sulfonyl chloride or the nucleophilic substitution of a benzyl halide.

A general synthetic approach involves the conversion of a precursor like 5-bromo-2-chlorobenzoic acid, which can be activated to its acyl chloride. This intermediate then undergoes a Friedel-Crafts acylation with a suitable aromatic partner, followed by further modifications to yield the desired product[1]. The use of 2-methyl-5-bromobenzoic acid as a starting material to synthesize canagliflozin intermediates has also been documented[2].

Experimental Protocol: Illustrative Synthesis

A detailed, step-by-step methodology for a related compound, 2-(5-bromo-2-methylbenzyl)-5-(4-fluorophenyl)thiophene, is described in patent literature. This process involves a Friedel-Crafts reaction followed by a reduction[2]. While not the exact synthesis for the topic compound, it illustrates a common strategy for preparing similar structures. The synthesis of (5-bromo-2-methylphenyl)(5-(4-fluorophenyl)thiophen-2-yl)methanone, another related

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intermediate, has been achieved with a 90% yield through a Friedel-Crafts reaction of 2-(4-fluorophenyl)thiophene and 2-methyl-5-bromobenzoic acid, followed by recrystallization[2].

Diagram 1: Generalized Synthetic Workflow

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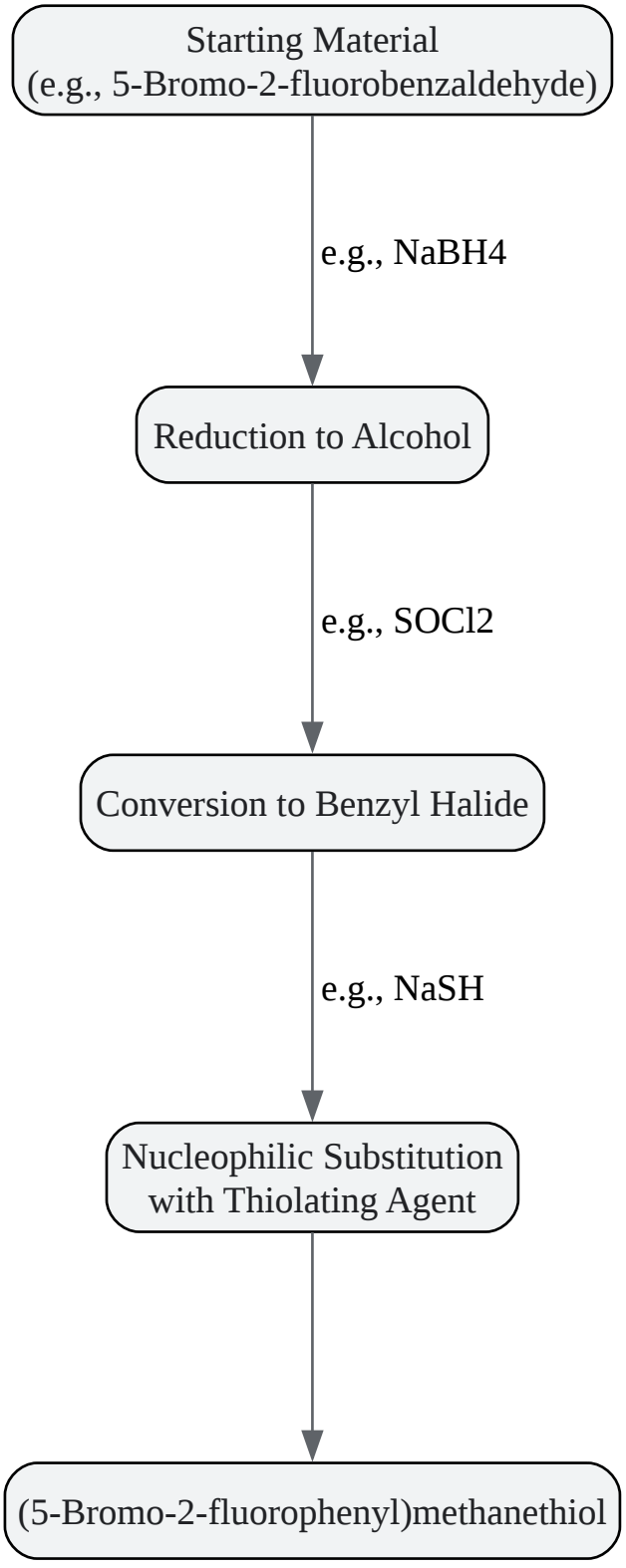

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Caption: A generalized workflow for the synthesis of **(5-Bromo-2-fluorophenyl)methanethiol**.

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Spectroscopic Characterization

The structural elucidation of **(5-Bromo-2-fluorophenyl)methanethiol** and its derivatives relies on a combination of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The proton NMR spectrum would be expected to show characteristic signals for the aromatic protons, with splitting patterns influenced by the fluorine and bromine substituents. The methylene (-CH_2-) protons would likely appear as a singlet or a doublet depending on the coupling with the thiol proton, and the thiol (-SH) proton would appear as a broad singlet. The chemical shifts of aromatic protons are dependent on the nature of the substituents[3].
  - ^{13}C NMR: The carbon NMR spectrum would provide information on the number and chemical environment of the carbon atoms in the molecule.
- Mass Spectrometry (MS):
  - Electrospray ionization mass spectrometry (ESI-MS) can be used to determine the molecular weight and fragmentation pattern of the compound[2]. High-resolution mass spectrometry provides highly accurate molecular weight data, which is crucial for confirming the elemental composition[4].
- Infrared (IR) Spectroscopy:
  - The IR spectrum would show characteristic absorption bands for the C-H, C=C (aromatic), C-F, C-Br, and S-H functional groups.

While specific experimental spectra for **(5-bromo-2-fluorophenyl)methanethiol** are not readily available in the searched literature, the analysis of related compounds provides a strong basis for predicting its spectral characteristics[5][6].

Applications in Drug Development

(5-Bromo-2-fluorophenyl)methanethiol and its structural analogs are valuable intermediates in the synthesis of pharmaceutically active compounds. Notably, related bromo- and fluoro-substituted phenyl derivatives are key precursors in the synthesis of SGLT2 inhibitors, a class

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of drugs used to treat type 2 diabetes[1][7]. For instance, (5-Bromo-2-chlorophenyl)(4-ethoxyphenyl)methanone is a crucial intermediate in the synthesis of Dapagliflozin[7].

The unique substitution pattern of these molecules provides specific reactive sites that are instrumental in constructing complex molecular architectures for targeted therapies[1]. Bromo derivatives have also been investigated for their potential antibacterial activity, with some compounds showing promising inhibitory effects against topoisomerase II and DNA gyrase[8].

Safety and Handling

As with many organosulfur and halogenated compounds, **(5-Bromo-2-fluorophenyl)methanethiol** should be handled with care in a well-ventilated area, preferably under a chemical fume hood[9][10].

General Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection[10].
- Inhalation: Avoid breathing dust, fumes, gas, mist, vapors, or spray[9][10]. If inhaled, move the person to fresh air[9].
- Skin Contact: Avoid contact with skin. In case of contact, wash with plenty of soap and water[10]. The compound may cause skin burns[9].
- Eye Contact: Avoid contact with eyes. It may be corrosive and cause severe damage[9]. In case of contact, rinse cautiously with water for several minutes[9].
- Ingestion: Do not ingest. If swallowed, rinse the mouth and seek immediate medical attention[9].

Storage and Disposal:

- Keep the container tightly closed in a dry, well-ventilated place. It is recommended to keep it refrigerated[9].
- Dispose of contents/container to an approved waste disposal plant[9].

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It is important to consult the specific Safety Data Sheet (SDS) for detailed safety information before handling this chemical.

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